

Proper Disposal of D-Propargylglycine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *D-Propargylglycine*

Cat. No.: B555527

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **D-Propargylglycine**, ensuring the safety of laboratory personnel and compliance with environmental regulations. Researchers, scientists, and drug development professionals are advised to adhere to these procedural guidelines to mitigate risks associated with the handling and disposal of this compound.

D-Propargylglycine is a water-soluble, solid amino acid derivative that is classified as a skin, eye, and respiratory irritant.^{[1][2][3]} While some general guidelines permit the disposal of non-hazardous amino acids down the sanitary sewer, the irritant nature of **D-Propargylglycine** necessitates a more cautious approach.^{[2][4][5]} Adherence to local, regional, and national hazardous waste regulations is mandatory.^[3]

Summary of Physical and Chemical Properties

For easy reference, the key quantitative data for **D-Propargylglycine** is summarized in the table below.

Property	Value
Molecular Formula	C ₅ H ₇ NO ₂
Molecular Weight	113.11 g/mol
Appearance	White solid
Solubility	Water soluble

Personal Protective Equipment (PPE)

Before handling **D-Propargylglycine**, all personnel must be equipped with the following personal protective equipment to prevent skin and eye contact, and inhalation of dust particles:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: Use in a well-ventilated area. For larger quantities or in situations where dust may be generated, a NIOSH-approved respirator is recommended.[\[3\]](#)[\[5\]](#)

Step-by-Step Disposal Procedures

The appropriate disposal method for **D-Propargylglycine** depends on the quantity of waste.

Disposal of Small Quantities (less than 5 grams)

For trace amounts or very small quantities of **D-Propargylglycine**, the following procedure is recommended:

- Collection: Carefully sweep up any solid **D-Propargylglycine**, avoiding dust generation.[\[5\]](#)
Place the solid waste into a designated, clearly labeled hazardous waste container.
- Dissolution: In a fume hood, dissolve the solid **D-Propargylglycine** in a large volume of water.
- Neutralization: Check the pH of the solution. If it is not within the neutral range (pH 6-8), adjust it using a dilute acid or base as appropriate.
- Final Disposal: With approval from your institution's Environmental Health and Safety (EHS) office, this neutralized, dilute aqueous solution may be suitable for drain disposal.[\[1\]](#)[\[4\]](#)
Always run copious amounts of water down the drain before, during, and after disposal.

Disposal of Large Quantities (5 grams or more)

Larger quantities of **D-Propargylglycine** must be disposed of as hazardous chemical waste.

- Containment: Ensure the **D-Propargylglycine** waste is in a sealed, clearly labeled, and appropriate waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Labeling: The container must be labeled as "Hazardous Waste" and include the full chemical name ("**D-Propargylglycine**"), the quantity, and the date of accumulation.
- Storage: Store the waste container in a designated satellite accumulation area that is secure and away from incompatible materials.
- Collection: Arrange for collection by your institution's certified hazardous waste disposal service.

Disposal of Contaminated Materials

Any materials, such as weighing paper, pipette tips, or paper towels, that come into contact with **D-Propargylglycine** should be considered contaminated.

- Collection: Place all contaminated solid waste into a designated hazardous waste bag or container.
- Disposal: Dispose of the container as solid hazardous waste through your institution's EHS-approved disposal stream.

Empty containers of **D-Propargylglycine** should be triple-rinsed with water. The rinsate should be collected and disposed of as hazardous aqueous waste. Once decontaminated, the empty container can typically be discarded in the regular trash or recycling, depending on institutional policies.

Emergency Procedures

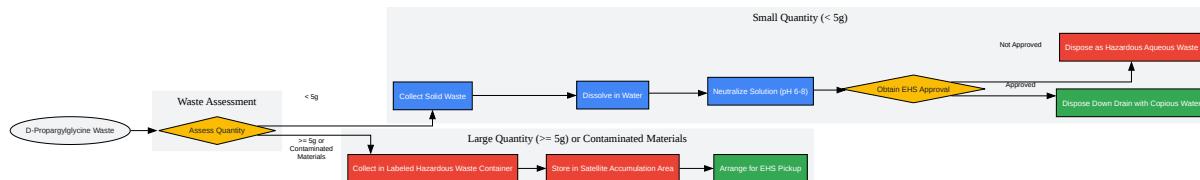
In the event of a spill, the following steps should be taken:

- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity.
- Ventilate: Increase ventilation to the area.

- Contain: For a solid spill, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal. For a liquid spill, absorb it with an inert material (e.g., vermiculite, sand) and place the absorbent material into a sealed container for disposal.
- Decontaminate: Clean the spill area with soap and water.
- Report: Report the spill to your laboratory supervisor and your institution's EHS office.

Logical Flow for D-Propargylglycine Disposal

The following diagram outlines the decision-making process for the proper disposal of **D-Propargylglycine**.



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Caption: Decision workflow for the disposal of **D-Propargylglycine**.

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